A Comprehensive Technical Guide to the Thermodynamic Properties of Diprotium Oxide

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Compound of Interest

Compound Name: *Diprotium oxide*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides an in-depth exploration of the thermodynamic properties of **diprotium oxide**, the most common isotopic variant of water (H_2O). Recognizing the critical role of this substance across numerous scientific and industrial domains—particularly in pharmaceutical development where its properties can influence everything from formulation to final product stability—this document collates essential data, outlines experimental methodologies for its characterization, and discusses its broader implications. For comparative purposes, and acknowledging its significance in specialized applications, thermodynamic data for deuterium oxide (D_2O) is also presented. This guide is intended to be a core reference for professionals requiring precise and comprehensive data on the thermodynamic behavior of water.

Introduction: Defining "Diprotium Oxide"

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"**Diprotium oxide**" is the technical term for water in which both hydrogen atoms are the most common isotope, protium (^1H). Its chemical formula is H_2O. In common parlance, it is simply known as water or light water. While the term "**diprotium oxide**" is not frequently used, it serves to distinguish it from other isotopic variants, or isotopologues, such as "heavy water" (deuterium oxide, D_2O), where the hydrogen atoms are the deuterium isotope (^2H or D).

Water is a fundamental component in countless biological and chemical processes.[1][2] Its unique thermodynamic properties are a direct consequence of its molecular structure and the extensive hydrogen bonding between molecules.[3] In the context of drug development, water is a ubiquitous solvent, a key player in determining the stability and efficacy of pharmaceutical products, and a critical component in manufacturing processes.[4][5][6] The concept of "water activity" is particularly important in predicting the stability of drug formulations.[7]

Thermodynamic Properties of Diprotium Oxide (H_2O)

The thermodynamic properties of **diprotium oxide** have been extensively studied and are well-characterized. The following tables summarize key quantitative data.

Table 1: Fundamental Thermodynamic Properties of **Diprotium Oxide** (H_2O)

Property	Value	Conditions
Molar Mass	18.015 g/mol	
Triple Point	273.16 K (0.01 °C), 611.73 Pa	[8]
Critical Point	647 K (374 °C), 22.1 MPa	[8]
Standard Enthalpy of Formation (liquid)	-285.83 kJ/mol	298.15 K
Standard Molar Entropy (liquid)	69.91 J/(mol·K)	298.15 K
Enthalpy of Fusion	6.01 kJ/mol	273.15 K
Enthalpy of Vaporization	40.68 kJ/mol	373.15 K

Table 2: Isobaric Heat Capacity (C_p) of **Diprotium Oxide** (H_2O) at 0.1 MPa

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Temperature (K)	Isobaric Heat Capacity (kJ/(kg·K))
273.15	4.2176
298.15	4.1818
323.15	4.1784
348.15	4.1896
373.15	4.2159

Table 3: Density (ρ) of Saturated Liquid **Diprotium Oxide** (H_2O)

Temperature (K)	Density (kg/m ³)
273.16	999.79
298.15	997.05
323.15	988.04
348.15	977.75
373.15	958.37

Note: The data presented in the tables are based on internationally accepted formulations, such as those from the International Association for the Properties of Water and Steam (IAPWS).

Comparative Data: Thermodynamic Properties of Deuterium Oxide (D_2O)

Deuterium oxide, or heavy water, exhibits notable differences in its thermodynamic properties compared to **diprotium oxide** due to the increased mass of the deuterium isotope.[9] These differences are critical in applications such as nuclear moderation and isotopic labeling.

Table 4: Fundamental Thermodynamic Properties of Deuterium Oxide (D_2O)

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Property	Value	Conditions
Molar Mass	20.028 g/mol	[10]
Triple Point	276.97 K (3.82 °C)	[10]
Critical Point	643.89 K (370.74 °C), 21.66 MPa	
Enthalpy of Fusion	6.34 kJ/mol	276.97 K
Enthalpy of Vaporization	41.52 kJ/mol	374.57 K (Boiling Point)

Table 5: Density (ρ) of Saturated Liquid Deuterium Oxide (D_2O)

Temperature (K)	Density (kg/m ³)
276.97	1105.3
298.15	1104.4
323.15	1098.3
348.15	1089.4
373.15	1073.3

Experimental Protocols for Determination of Thermodynamic Properties

The precise measurement of the thermodynamic properties of water requires sophisticated experimental techniques. Below are summaries of key methodologies.

Adiabatic Vacuum Calorimetry for Heat Capacity Measurement

This method is used to determine the heat capacity of a substance in its solid and liquid states. [11]

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- Apparatus: An adiabatic calorimeter is used, which consists of a sample container surrounded by adiabatic shields. The shields are maintained at the same temperature as the sample to prevent heat exchange with the surroundings.
- Procedure:
  - A known mass of the sample (e.g., **diprotium oxide**) is placed in the calorimeter.
  - The system is cooled to the starting temperature.
  - A measured amount of electrical energy is supplied to the sample, causing a small increase in temperature.
  - The temperature change is precisely measured.
- Calculation: The heat capacity (C_p) is calculated using the formula: $C_p = (\Delta Q / \Delta T) / m$ where ΔQ is the heat supplied, ΔT is the temperature change, and m is the mass of the sample.
- Data Analysis: The measurements are repeated over a range of temperatures to determine the temperature dependence of the heat capacity.[11]

Determination of Thermodynamic Properties from Speed of Sound Measurements

Thermodynamic properties such as density and isobaric heat capacity can be derived from measurements of the speed of sound.[12]

- Apparatus: A pulse-echo or resonant acoustic interferometer is used to measure the speed of sound in the fluid at various temperatures and pressures.
- Procedure:
  - The fluid is contained in a measurement cell with a known path length.
  - An acoustic signal is transmitted through the fluid, and the time of flight is measured.
  - The speed of sound is calculated from the time of flight and the path length.

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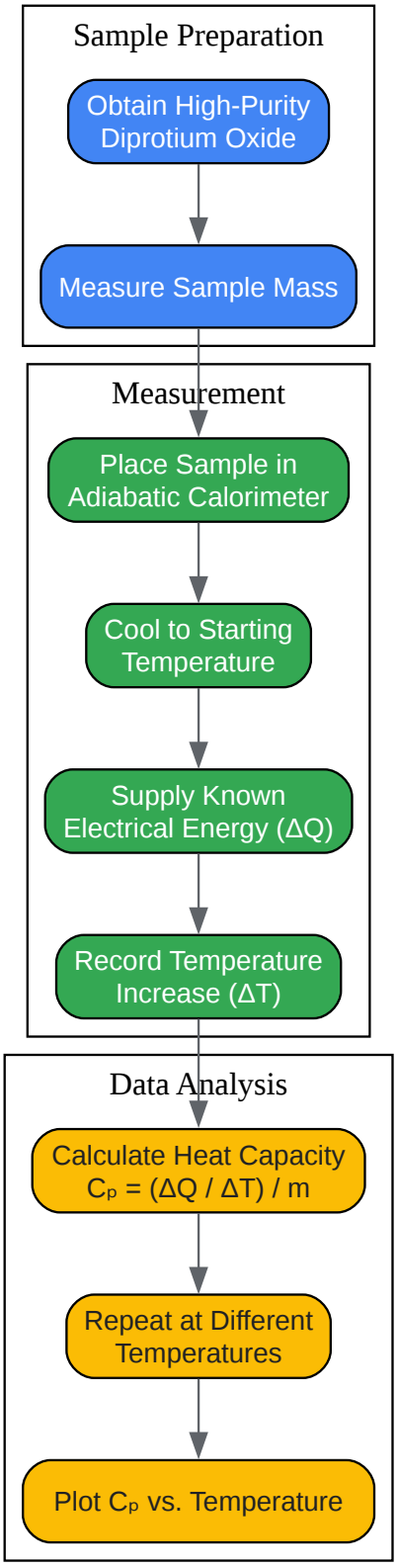
- Thermodynamic Integration: The measured speed of sound data is used in thermodynamic integration along with initial values of density and isobaric specific heat capacity at a single low-pressure isobar to derive other thermodynamic properties over a wide range of temperatures and pressures.[12]

Visualizations: Workflows and Relationships

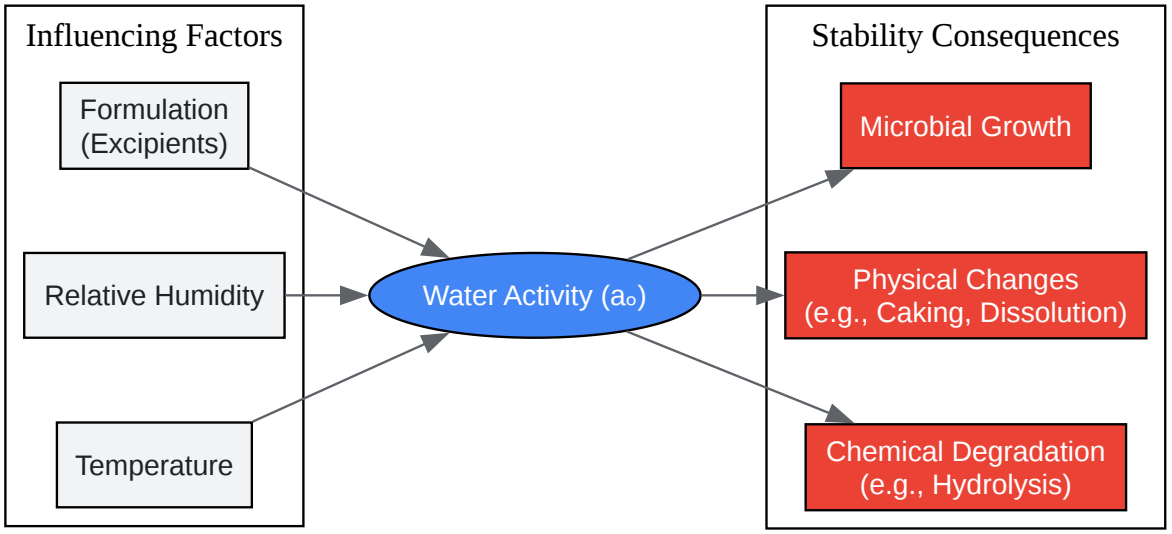
Experimental Workflow for Calorimetry

The following diagram illustrates the workflow for determining the heat capacity of **diprotium oxide** using adiabatic vacuum calorimetry.

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